

Physicochemical Properties and Environmental Persistence of Bifenthrin: A Technical Guide

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Compound of Interest

Compound Name: *Bifenthrin*

Cat. No.: *B1673285*

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This technical guide provides a comprehensive overview of the core physicochemical properties and environmental persistence of **bifenthrin**, a synthetic pyrethroid insecticide. The information is intended for researchers, scientists, and professionals in drug development and environmental science, offering detailed data, experimental methodologies, and visual representations of key processes.

Physicochemical Properties

Bifenthrin is a non-polar molecule characterized by its low water solubility and high affinity for organic matter.^[1] These properties significantly influence its environmental behavior and persistence. It is a white or pale tan waxy solid with a faint, slightly sweet odor.^{[2][3][4]}

Table 1: Physicochemical Properties of **Bifenthrin**

| Property | Value | Conditions |
|--|---|------------|
| Molecular Formula | C ₂₃ H ₂₂ ClF ₃ O ₂ | |
| Molecular Weight | 422.9 g/mol | |
| CAS Number | 82657-04-3 | |
| Appearance | Off-white to pale tan waxy solid | |
| Melting Point | 68-71°C | [5][6] |
| Boiling Point | 320 - 350 °C | [7] |
| Vapor Pressure | 1.81 x 10 ⁻⁷ mmHg | at 25°C[8] |
| Water Solubility | < 1 µg/L (0.1 mg/L) | [3][8][9] |
| Octanol-Water Partition Coefficient (log K _{ow}) | > 6.0 | [1][3][9] |
| Henry's Law Constant | 7.2 x 10 ⁻³ atm·m ³ /mol | |

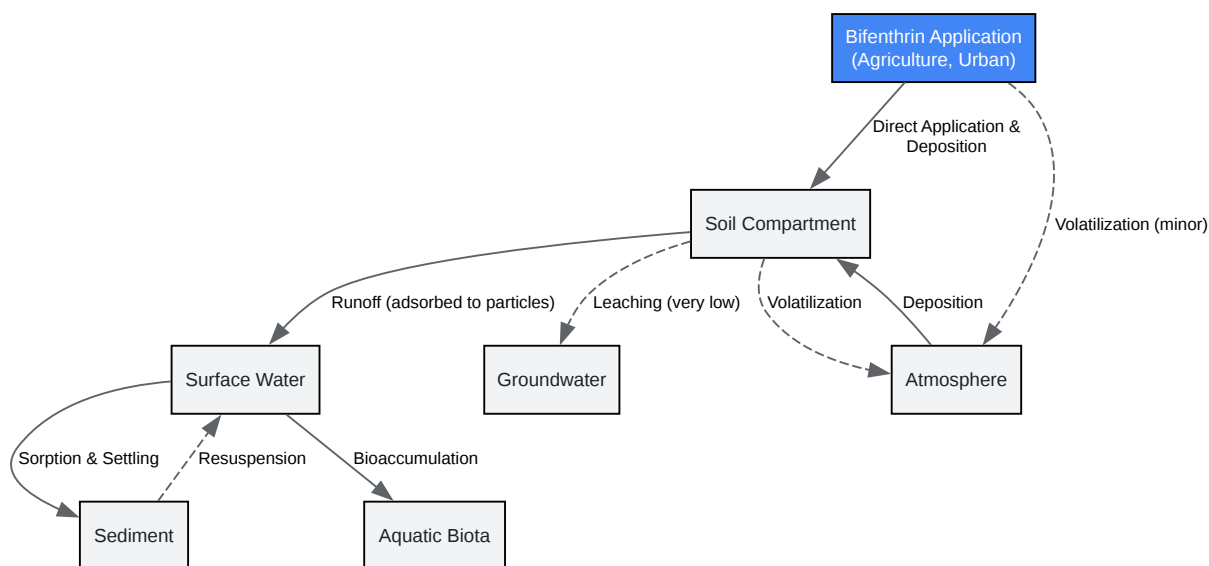
Environmental Persistence and Fate

Bifenthrin's strong adsorption to soil and sediment particles, coupled with its low water solubility, dictates its environmental persistence.[2][9] It has a low potential to contaminate groundwater due to its immobility in soil.[2][3][8] However, it can be transported to surface waters via runoff of soil particles to which it is adsorbed.[2][8]

Table 2: Environmental Persistence of **Bifenthrin**

| Compartment | Half-life (t _{1/2}) | Conditions |
|--|---|---------------------------|
| Soil (Aerobic) | 97 - 250 days | Dependent on soil type[8] |
| Soil (Field Dissipation) | 122 - 345 days | [8] |
| Water (Aqueous Photolysis) | 276 - 416 days | [1][8] |
| Sediment (Aerobic) | 12 - 16 months | at 20°C[8] |
| Sediment (Anaerobic) | 8 - 16 months | at 20°C[8] |
| Bioconcentration Factor (BCF) in fish | 21,000 - 28,000 | Fathead minnows[8] |
| Soil Sorption Coefficient (K _{oc}) | 1.31 x 10 ⁵ - 3.02 x 10 ⁵ | [8] |

Bifenthrin exhibits a high potential for bioaccumulation in aquatic organisms, as indicated by its high bioconcentration factor (BCF).[8] In fish, this is attributed to their slower metabolism of the compound.[2]



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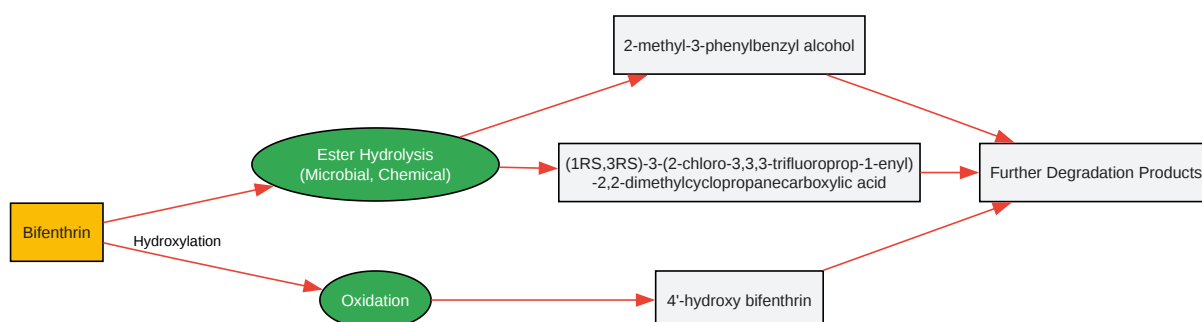
Figure 1: Environmental Fate and Transport of **Bifenthrin**.

Degradation Pathways

Bifenthrin degradation in the environment occurs through several pathways, including microbial degradation, photodegradation, and hydrolysis. The primary metabolic pathway in both mammals and the environment involves the hydrolysis of the ester linkage.[8]

- Microbial Degradation: This is a significant pathway for **bifenthrin** degradation in soil and sediment.[10]
- Photodegradation: **Bifenthrin** is relatively stable to photolysis in water, with long half-lives.[1][8]
- Hydrolysis: **Bifenthrin** is stable to abiotic hydrolysis at neutral and acidic pH but can be labile at higher pH.[8][9][11]

The main degradation pathway results in the formation of 4'-hydroxy **bifenthrin**.[2] In mammals, **bifenthrin** is rapidly metabolized in the liver, primarily through hydrolysis of the ester bond, followed by oxidation.[2][8]



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Figure 2: Primary Degradation Pathways of **Bifenthrin**.

Experimental Protocols

The determination of physicochemical properties and environmental fate parameters for pesticides like **bifenthrin** generally follows standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

4.1 Water Solubility (OECD Guideline 105)

The column elution method is commonly used for substances with low solubility like **bifenthrin**.

- **Preparation:** A solid support material (e.g., glass beads) is coated with an excess of **bifenthrin**.
- **Column Packing:** The coated support is packed into a chromatography column.
- **Elution:** Water is passed through the column at a constant temperature and slow flow rate to ensure saturation.
- **Analysis:** The concentration of **bifenthrin** in the eluted water is measured using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).
- **Equilibrium:** Elution continues until the concentration of **bifenthrin** in the eluate is constant, indicating that the water is saturated.

4.2 Octanol-Water Partition Coefficient (Kow) (OECD Guideline 107/117)

The Shake Flask method or HPLC method is used. Given **bifenthrin**'s very high Kow, the HPLC method is often preferred.

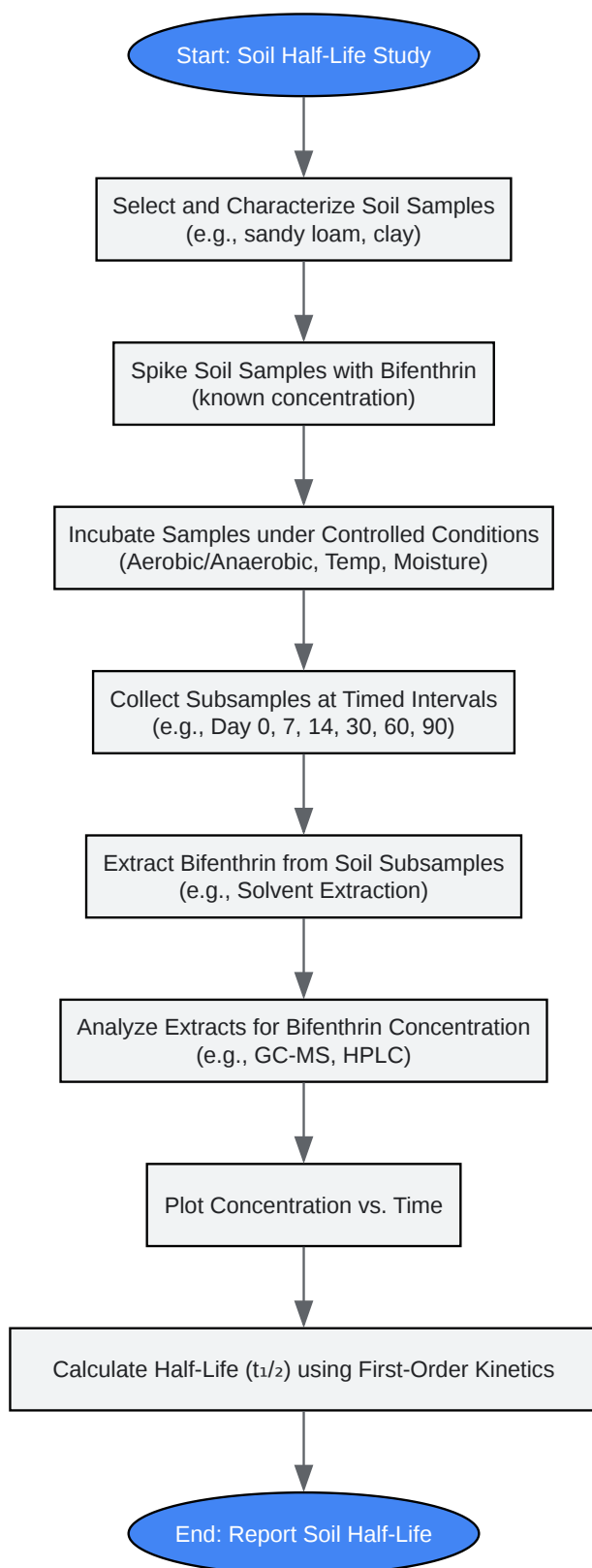
- **HPLC System Setup:** A reverse-phase HPLC column (e.g., C18) is used with a mobile phase of a water-miscible organic solvent (e.g., methanol) and water.
- **Calibration:** A series of reference compounds with known log Kow values are injected, and their retention times are recorded. A calibration curve of log retention time versus log Kow is created.
- **Sample Analysis:** **Bifenthrin** is injected into the HPLC system under the same conditions.

- Calculation: The retention time of **bifenthrin** is used to calculate its log Kow from the calibration curve.

4.3 Soil Sorption/Desorption (OECD Guideline 106)

The batch equilibrium method is employed to determine the soil sorption coefficient (Koc).

- Soil Selection: A range of characterized soils with varying organic carbon content, pH, and texture are used.
- Solution Preparation: A solution of **bifenthrin** in a calcium chloride solution (to mimic soil solution) is prepared.
- Equilibration: Weighed amounts of soil are mixed with the **bifenthrin** solution in centrifuge tubes. The tubes are agitated for a period sufficient to reach equilibrium (e.g., 24-48 hours) at a constant temperature.
- Separation: The soil and aqueous phases are separated by centrifugation.
- Analysis: The concentration of **bifenthrin** remaining in the aqueous phase is determined. The amount adsorbed to the soil is calculated by the difference from the initial concentration.
- Calculation: The soil-water distribution coefficient (Kd) is calculated. The organic carbon-normalized sorption coefficient (Koc) is then determined by dividing Kd by the fraction of organic carbon in the soil.



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Figure 3: Experimental Workflow for a Soil Half-Life Study.

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References

- 1. hardyhenryservices.com [hardyhenryservices.com]
- 2. Bifenthrin - Wikipedia [en.wikipedia.org]
- 3. EXTTOXNET PIP - BIFENTHRIN [exttoxnet.orst.edu]
- 4. BIFENTHRIN | Occupational Safety and Health Administration [osha.gov]
- 5. bifenthrin | CAS#:82657-04-3 | Chemsrce [chemsrc.com]
- 6. 82657-04-3 | CAS DataBase [m.chemicalbook.com]
- 7. simonisbv.nl [simonisbv.nl]
- 8. Bifenthrin Technical Fact Sheet [npic.orst.edu]
- 9. fao.org [fao.org]
- 10. researchgate.net [researchgate.net]
- 11. Bifenthrin CAS#: 82657-04-3 [m.chemicalbook.com]
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